

# Essential Safety and Logistical Guidance for Handling ARV-825

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## Compound of Interest

Compound Name: ARV-825

Cat. No.: B605597

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This document provides a comprehensive overview of the essential safety protocols, operational procedures, and disposal plans for the handling of **ARV-825**, a potent proteolysis-targeting chimera (PROTAC) designed for research applications. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

## Chemical and Physical Properties

The following table summarizes the key quantitative data for **ARV-825**.

Property	Value
Chemical Formula	C <sub>46</sub> H <sub>47</sub> CIN <sub>8</sub> O <sub>9</sub> S[1][2]
Molecular Weight	923.43 g/mol [1][3]
Appearance	Crystalline solid[4]
Purity	≥98%[4]
Solubility	DMSO: ≥50 mg/mL[5], Dimethylformamide (DMF): ~15 mg/mL[2][4]
Storage Temperature	-20°C[4]
Stability	≥4 years at -20°C[4]

## Biological Activity

**ARV-825** is a potent degrader of the BRD4 protein.[1][4][6] Its activity is characterized by the following parameters.

Parameter	Value	Target
Binding Affinity (Kd)	90 nM[3][5][6]	Bromodomain 1 (BD1) of BRD4
28 nM[3][5][6]	Bromodomain 2 (BD2) of BRD4	
Degradation (DC50)	<1 nM[1][4][6]	BRD4 protein in Burkitt's Lymphoma cells
Inhibition (IC50)	7.024 to 232.8 nM[7]	Various Neuroblastoma cell lines

## Operational and Disposal Plan

Given that **ARV-825** is a potent compound, all handling should be performed with appropriate engineering controls and personal protective equipment. This material should be considered hazardous until further information is available.[4] Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[4]

## Engineering Controls

- Ventilation: All work with solid **ARV-825** or its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the laboratory.[8]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical for the safe handling of **ARV-825**. The following PPE is mandatory:

- **Lab Coat:** A full-length, flame-retardant lab coat should be worn to protect skin and clothing from potential splashes.
- **Eye Protection:** Chemical splash goggles are required.<sup>[9]</sup> For procedures with a higher risk of splashing, a full-face shield should be worn in addition to goggles.<sup>[1][9]</sup>
- **Gloves:** Chemical-resistant gloves are essential. Nitrile gloves are generally suitable for incidental contact.<sup>[9]</sup> Given the compound's solubility in DMSO, care should be taken as DMSO can facilitate skin absorption. Gloves should be inspected before use and changed immediately if contaminated.
- **Respiratory Protection:** If there is a risk of generating aerosols or dusts outside of a fume hood, a respirator may be necessary. The selection of the appropriate respirator should be based on a formal risk assessment.

## Handling and Preparation of Solutions

- **Weighing:** Weighing of the solid compound should be performed in a fume hood or a ventilated balance enclosure to prevent inhalation of the powder.
- **Dissolving:** To prepare a stock solution, dissolve **ARV-825** in a suitable solvent like DMSO, purging the vial with an inert gas before sealing.<sup>[4]</sup>
- **Labeling:** All containers with **ARV-825** must be clearly labeled with the chemical name, concentration, solvent, and appropriate hazard warnings.

## Spill Management

- **Small Spills:** For minor spills within a fume hood, absorb the material with an inert absorbent (e.g., sand, diatomite).<sup>[10]</sup> Decontaminate the area and dispose of the waste in a sealed container as hazardous waste.
- **Large Spills:** In the event of a large spill, evacuate the area and contact the appropriate emergency response team for your institution.

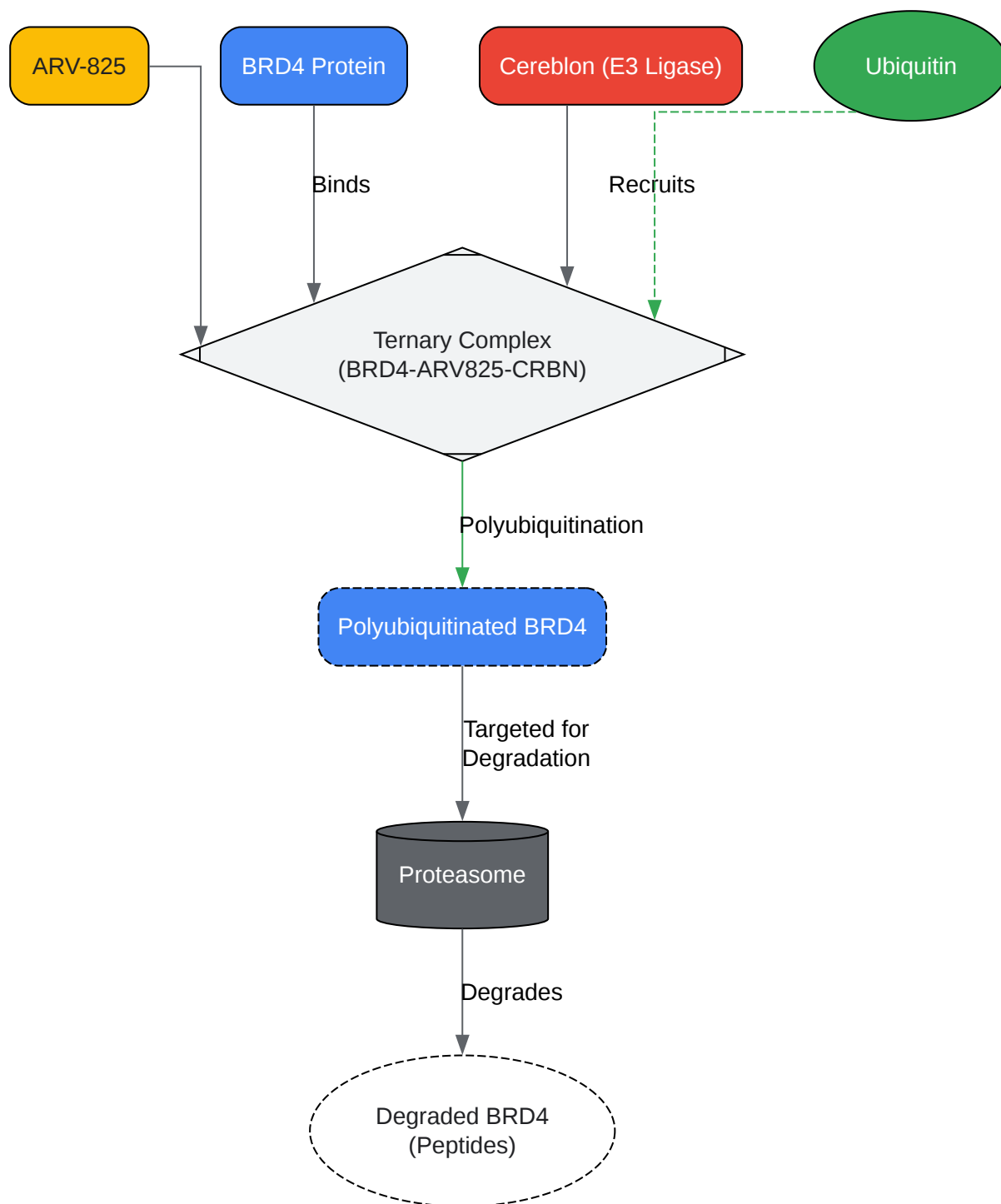
## Disposal Plan

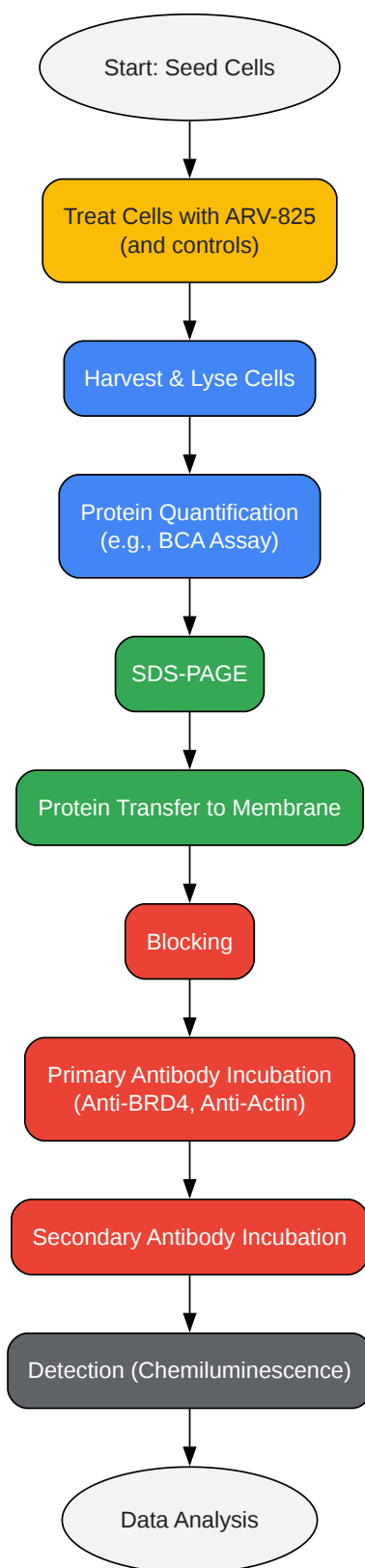
- **Waste Categorization:** All materials contaminated with **ARV-825**, including unused solutions, empty vials, contaminated labware (e.g., pipette tips), and absorbent materials from spills, must be treated as hazardous chemical waste.
- **Collection:** Dispose of contaminated materials and waste solutions in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Final Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

## Mechanism of Action and Experimental Workflow

### Signaling Pathway of ARV-825

The following diagram illustrates the mechanism by which **ARV-825** induces the degradation of the BRD4 protein. **ARV-825** is a hetero-bifunctional molecule that brings together the BRD4 protein and the E3 ubiquitin ligase Cereblon (CRBN).<sup>[1][10][11]</sup> This proximity leads to the ubiquitination of BRD4, tagging it for destruction by the proteasome.





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